

# disodium pamoate monohydrate HPLC purity analysis

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## Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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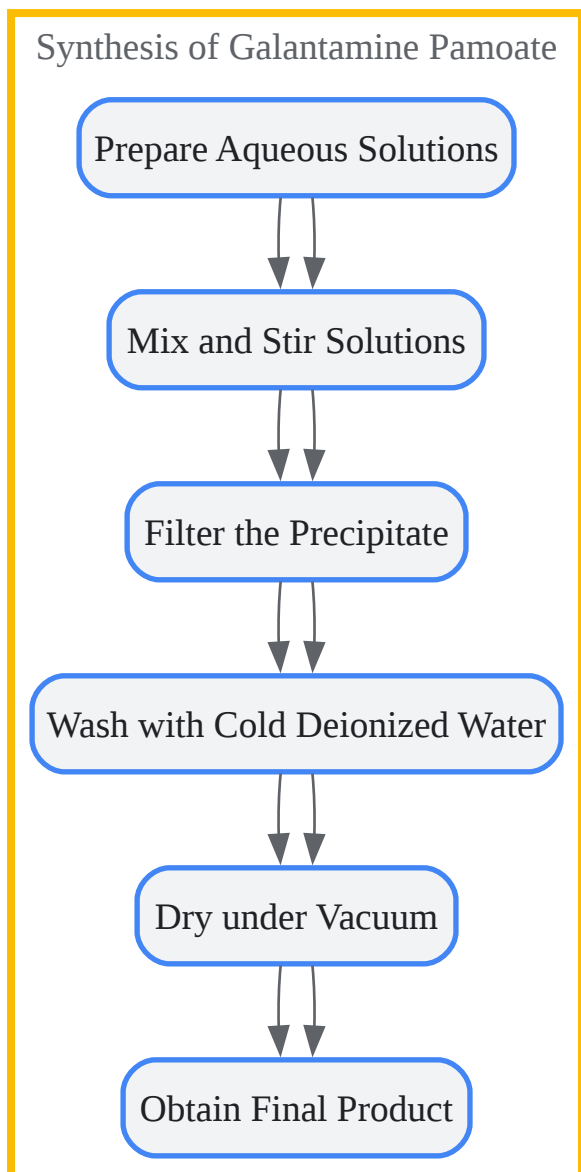
## Chemical Profile & a Documented Application

The following table consolidates the core identification and a specific use case of **disodium pamoate monohydrate** from the literature and chemical suppliers.

Property	Details
CAS RN	6640-22-8 [1] [2]
Molecular Formula	$C_{23}H_{14}Na_2O_6 \cdot H_2O$ [1]
Molecular Weight	450.36 g/mol [1]
Purity (HPLC)	>98.0% [1] [2]
Synonym	Pamoic Acid Disodium Salt Monohydrate [1]
Documented Use	As a counterion to form <b>galantamine pamoate</b> , a low-solubility salt used in the development of sustained-release microspheres for a drug to treat Alzheimer's disease [3].

## Experimental Protocol from Literature

A 2021 research study provides a verified methodology for using **disodium pamoate monohydrate** in a synthesis reaction, which indirectly confirms its purity and functionality [3]. The workflow can be summarized as follows:



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- **Step 1: Prepare Aqueous Solutions**

- Dissolve **5.0 g of disodium pamoate monohydrate** in 500 ml of deionized water.

- Separately, dissolve **6.7 g of galantamine hydrobromide** in 500 ml of deionized water [3].
- **Step 2: Synthesis**
  - Mix the two solutions and stir for **2 hours at room temperature**. An insoluble salt, galantamine pamoate, precipitates out of the mixture [3].
- **Step 3: Isolation and Purification**
  - Filter the solution to collect the precipitation.
  - Wash the collected solid three times with cold deionized water (4–8°C).
  - Dry the final, light-yellow powder under vacuum [3].

## Insights for Your Analysis and Next Steps

The synthesis protocol confirms that **disodium pamoate monohydrate** is a reagent suitable for producing an active pharmaceutical ingredient (API), implying that a purity of >98% is adequate for this application [3].

However, the search results do not contain a direct, detailed HPLC method for analyzing the compound itself. To complete your comparison guide, you may need to:

- **Consult Pharmacopoeias:** Official compendia like the USP (United States Pharmacopeia) or EP (European Pharmacopoeia) are the most reliable sources for standardized analytical methods for pharmaceutical substances.
- **Review Broader Literature:** A deeper search on scientific databases for "pamoic acid HPLC method" or "disodium pamoate analysis" may yield specialized journal articles with the chromatographic conditions you need.
- **Contact Manufacturers:** Suppliers like TCI America [1] may provide Certificate of Analysis (CofA) documents or technical notes that include detailed HPLC parameters upon request.

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## References

1. Pamoic Acid Disodium Salt Monohydrate [tcichemicals.com]

2. Pamoic Acid Disodium Salt Monohydrate 98.0+%, TCI ... [fishersci.ca]

3. Preparation and Release Profiles in Vitro/Vivo ... [pmc.ncbi.nlm.nih.gov]

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